

DABCYL SE Dye: A Comprehensive Guide to Storage, Handling, and Application

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *dabcyl SE dye*

CAS No.: *146998-31-4*

Cat. No.: *B559588*

[Get Quote](#)

Introduction

DABCYL (4-((4-(dimethylamino)phenyl)azo)benzoic acid) succinimidyl ester (SE) is a non-fluorescent chromophore widely employed as an efficient dark quencher in various biochemical assays.[1][2] Its primary utility lies in its ability to accept energy from a fluorescent donor molecule through Förster Resonance Energy Transfer (FRET), making it an indispensable tool for designing sensitive probes for enzymatic activity, nucleic acid hybridization, and protein conformational changes.[3][4][5] The succinimidyl ester functional group of DABCYL SE allows for its covalent conjugation to primary amines, such as the N-terminus of proteins or the side chain of lysine residues, forming stable amide bonds.

This application note provides a detailed guide for researchers, scientists, and drug development professionals on the optimal storage, handling, and utilization of **DABCYL SE dye**. Adherence to these protocols is critical for ensuring the reagent's stability, reactivity, and the subsequent success of downstream applications.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of DABCYL SE is fundamental to its proper handling and application.

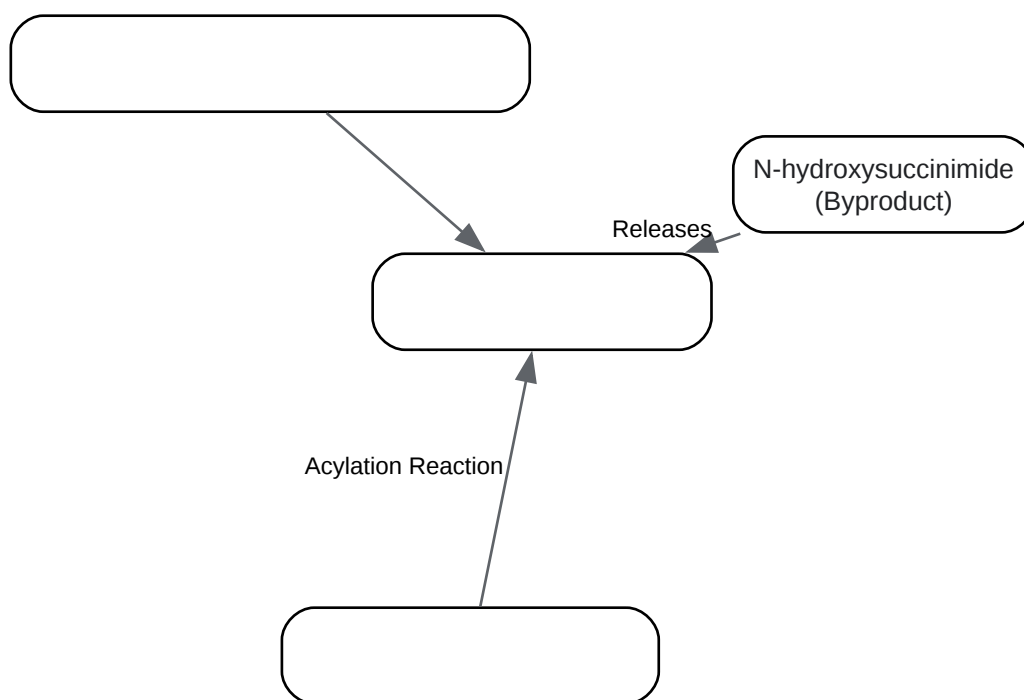
Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₁₈ N ₄ O ₄	[6]
Molecular Weight	366.4 g/mol	[6]
Appearance	Brown to red solid	[7]
Maximum Absorption (λ _{max})	~453 nm	[8][9]
Solubility	Soluble in DMSO and DMF	[10][11]
Purity	>98%	

Mechanism of Action: Quenching and Labeling

DABCYL functions as a quencher in FRET pairs. FRET is a non-radiative energy transfer process that occurs when a donor fluorophore in an excited state transfers energy to a proximal acceptor molecule, the quencher.[12] The efficiency of this energy transfer is highly dependent on the distance between the donor and acceptor (typically 10-100 Å) and the spectral overlap between the donor's emission spectrum and the acceptor's absorption spectrum.[9][12][13] DABCYL's broad absorption in the visible range makes it an excellent quencher for fluorophores that emit in the blue to green spectrum, such as EDANS.[2][3][4]

The succinimidyl ester (SE) moiety of DABCYL SE is a highly reactive group that specifically targets primary amines.[14] The reaction, known as acylation, results in the formation of a stable amide bond, covalently linking the DABCYL quencher to the target molecule.[15]

Diagram 1: DABCYL SE Labeling Reaction



[Click to download full resolution via product page](#)

Caption: Covalent labeling of a protein with DABCYL SE.

Storage and Handling: Preserving Reactivity

The succinimidyl ester group is susceptible to hydrolysis, which can significantly reduce the labeling efficiency of the dye.^{[14][16][17]} Therefore, stringent storage and handling procedures are paramount.

Long-Term Storage (Solid Form)

- Temperature: DABCYL SE should be stored at -20°C or -80°C for long-term stability.^{[7][18][19]}
- Desiccation: It is crucial to store the solid dye under desiccating conditions to prevent moisture absorption and subsequent hydrolysis.
- Light Protection: Protect the dye from light to prevent photobleaching.^{[7][18]}

Preparation of Stock Solutions

- **Solvent:** Anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) are the recommended solvents for preparing stock solutions.^[11] The use of anhydrous solvents is critical to minimize hydrolysis of the succinimidyl ester.
- **Concentration:** A typical stock solution concentration is 10 mM.
- **Procedure:** To prepare a 10 mM stock solution, add the appropriate volume of anhydrous DMSO or DMF to the vial of DABCYL SE. Vortex briefly to ensure complete dissolution.

Storage of Stock Solutions

- **Temperature:** Aliquot the stock solution into small, single-use volumes and store at -20°C or -80°C.^{[7][20]}
- **Stability:** When stored properly in anhydrous solvent, the stock solution is stable for at least one month at -20°C and up to six months at -80°C.^{[7][20]} Avoid repeated freeze-thaw cycles.
- **Moisture Prevention:** Before opening a vial of the stock solution, allow it to equilibrate to room temperature to prevent condensation of moisture into the solution.^[14]

Safety Precautions

As with any chemical reagent, appropriate safety measures should be taken when handling DABCYL SE.

- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), safety glasses with side shields, and a lab coat.^[21]
- **Ventilation:** Handle the powdered form of the dye in a well-ventilated area or a chemical fume hood to avoid inhalation.^{[21][22]}
- **Spill Cleanup:** In case of a spill, avoid generating dust. Use a wet method for cleanup and dispose of the waste in a designated chemical waste container.^[22]
- **Skin Contact:** If skin contact occurs, wash the affected area immediately with soap and water.^{[23][24]}

Protocol: Labeling of Proteins with DABCYL SE

This protocol provides a general guideline for the covalent labeling of proteins with DABCYL SE. The optimal conditions, particularly the molar ratio of dye to protein, may need to be determined empirically for each specific protein.

Materials

- DABCYL SE
- Anhydrous DMSO or DMF
- Protein to be labeled (in an amine-free buffer)
- Labeling Buffer: 0.1 M sodium bicarbonate or sodium borate buffer, pH 8.3-8.5[25]
- Quenching Solution: 1 M Tris-HCl or Glycine, pH 7.4
- Purification column (e.g., Sephadex G-25)[11]

Procedure

- Prepare the Protein Solution:
 - Dissolve or dialyze the protein into the labeling buffer at a concentration of 2-10 mg/mL. [11]
 - Crucial Note: The buffer must be free of primary amines (e.g., Tris or glycine) as these will compete with the protein for reaction with the dye.[14][25]
- Prepare the DABCYL SE Stock Solution:
 - Immediately before use, prepare a 10 mM stock solution of DABCYL SE in anhydrous DMSO or DMF.
- Labeling Reaction:
 - While gently stirring or vortexing the protein solution, add the DABCYL SE stock solution dropwise.[11] A common starting point is a 10:1 to 15:1 molar ratio of dye to protein.

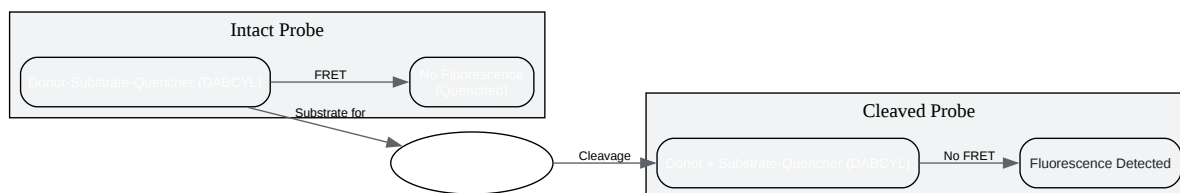
- Incubate the reaction for 1 hour at room temperature, protected from light.[11]
- Quenching the Reaction (Optional but Recommended):
 - To stop the labeling reaction, add the quenching solution to a final concentration of 50-100 mM.
 - Incubate for 10-15 minutes at room temperature.
- Purification of the Labeled Protein:
 - Separate the DABCYL-labeled protein from the unreacted dye and byproducts using a gel filtration column (e.g., Sephadex G-25) equilibrated with a suitable storage buffer (e.g., PBS).[11]

Determination of Degree of Labeling (DOL)

The degree of labeling, which is the average number of dye molecules per protein molecule, can be determined spectrophotometrically.

- Measure the absorbance of the purified, labeled protein at 280 nm (A_{280}) and at the maximum absorbance of DABCYL (~453 nm, A_{453}).
- Calculate the protein concentration using the following formula:
 - Protein Concentration (M) = $[A_{280} - (A_{453} \times CF)] / \epsilon_{\text{protein}}$
 - Where CF is the correction factor for the absorbance of the dye at 280 nm, and $\epsilon_{\text{protein}}$ is the molar extinction coefficient of the protein at 280 nm.
- Calculate the DOL using the following formula:
 - $DOL = A_{453} / (\epsilon_{\text{dye}} \times \text{Protein Concentration (M)})$
 - Where ϵ_{dye} is the molar extinction coefficient of DABCYL at its λ_{max} .

Diagram 2: FRET-Based Assay Workflow



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [Dabcyl-3' Oligo Modifications from Gene Link](#) [[genelink.com](https://www.genelink.com)]
- 3. [lifetein.com](https://www.lifetein.com) [[lifetein.com](https://www.lifetein.com)]
- 4. [mdpi.com](https://www.mdpi.com) [[mdpi.com](https://www.mdpi.com)]
- 5. [DABCYL succinimidyl ester \[4-\(\(4-\(Dimethylamino\)phenyl\)azo\)benzoic acid, succinimidyl ester\]](#) *CAS 146998-31-4* | [AAT Bioquest](https://www.aatbio.com) [[aatbio.com](https://www.aatbio.com)]
- 6. [dabcyl SE dye](#) | C19H18N4O4 | CID 4206604 - [PubChem](https://pubchem.ncbi.nlm.nih.gov) [pubchem.ncbi.nlm.nih.gov]
- 7. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 8. [Table 2, \[Properties of select FRET pairs...\]](#). - [Assay Guidance Manual](#) - [NCBI Bookshelf](https://www.ncbi.nlm.nih.gov) [[ncbi.nlm.nih.gov](https://www.ncbi.nlm.nih.gov)]
- 9. [Quenching mechanisms in oligonucleotide probes](#) | [LGC Biosearch Technologies](https://www.lgc-biosearch.com) [oligos.biosearchtech.com]
- 10. [chembk.com](https://www.chembk.com) [[chembk.com](https://www.chembk.com)]
- 11. [genecopoeia.com](https://www.genecopoeia.com) [[genecopoeia.com](https://www.genecopoeia.com)]

- 12. Förster resonance energy transfer (FRET)-based small-molecule sensors and imaging agents - Chemical Society Reviews (RSC Publishing) DOI:10.1039/C9CS00318E [pubs.rsc.org]
- 13. [bachem.com](#) [bachem.com]
- 14. [documents.thermofisher.com](#) [documents.thermofisher.com]
- 15. [chem.libretexts.org](#) [chem.libretexts.org]
- 16. Succinimidyl Ester Surface Chemistry: Implications of the Competition between Aminolysis and Hydrolysis on Covalent Protein Immobilization - PMC [pmc.ncbi.nlm.nih.gov]
- 17. Succinimidyl ester surface chemistry: implications of the competition between aminolysis and hydrolysis on covalent protein immobilization - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. Dabcyl, SE, 4-((4-(dimethylamino)phenyl)azo)benzoic Acid, Succinimidyl Ester 100 mg | Buy Online [thermofisher.com]
- 19. Dabcyl acid, SE | CAS 146998-31-4 | TargetMol | Biomol.com [biomol.com]
- 20. [medchemexpress.com](#) [medchemexpress.com]
- 21. [pdf.benchchem.com](#) [pdf.benchchem.com]
- 22. [store.apolloscientific.co.uk](#) [store.apolloscientific.co.uk]
- 23. [makingcosmetics.com](#) [makingcosmetics.com]
- 24. [etad.com](#) [etad.com]
- 25. [biotium.com](#) [biotium.com]
- To cite this document: BenchChem. [DABCYL SE Dye: A Comprehensive Guide to Storage, Handling, and Application]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b559588/docs#dabcyl-se-dye-a-comprehensive-guide-to-storage-handling-and-application]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)